

Synthesis and Characterization of Pentylcyclohexyl Acetate: A Technical Guide

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Compound of Interest

Compound Name: Pentylcyclohexyl acetate

Cat. No.: B15347341

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Introduction

Pentylcyclohexyl acetate is an ester recognized for its potential applications in the fragrance and flavor industries. Its synthesis and characterization are of significant interest to researchers and professionals in chemical synthesis and product development. This technical guide provides an in-depth overview of a feasible synthetic route and the expected analytical characterization of **pentylcyclohexyl acetate**.

Synthesis of Pentylcyclohexyl Acetate

The synthesis of **pentylcyclohexyl acetate** can be efficiently achieved through a two-step process. The first step involves the formation of the precursor alcohol, 4-pentylcyclohexanol, followed by its esterification with acetic acid to yield the final product.

Step 1: Synthesis of 4-Pentylcyclohexanol

The precursor, 4-pentylcyclohexanol, can be synthesized via the hydrogenation of 4-pentylphenol. This reaction typically involves the use of a catalyst, such as Raney Nickel, under a hydrogen atmosphere.

Step 2: Esterification of 4-Pentylcyclohexanol to Pentylcyclohexyl Acetate

The most common and direct method for the synthesis of **pentylcyclohexyl acetate** from 4-pentylcyclohexanol is the Fischer-Speier esterification. This reaction involves the acid-catalyzed reaction between the alcohol and acetic acid.^{[1][2]} To drive the equilibrium towards the formation of the ester, it is crucial to remove the water produced during the reaction, often accomplished by azeotropic distillation using a Dean-Stark apparatus.^[1]

Experimental Protocol: Fischer-Speier Esterification

A detailed experimental protocol for the esterification of 4-pentylcyclohexanol is provided below.

Materials:

- 4-Pentylcyclohexanol
- Glacial Acetic Acid
- Sulfuric Acid (H_2SO_4) or p-Toluenesulfonic acid (p-TsOH) (catalyst)
- Toluene (for azeotropic removal of water)
- Saturated Sodium Bicarbonate Solution
- Anhydrous Magnesium Sulfate
- Organic Solvent (e.g., diethyl ether or dichloromethane) for extraction

Procedure:

- In a round-bottom flask equipped with a Dean-Stark apparatus and a reflux condenser, combine 4-pentylcyclohexanol and a molar excess of glacial acetic acid.
- Add a catalytic amount of sulfuric acid or p-toluenesulfonic acid.
- Add toluene to the flask to facilitate the azeotropic removal of water.
- Heat the reaction mixture to reflux. The water produced will be collected in the Dean-Stark trap.

- Monitor the reaction progress by observing the amount of water collected. The reaction is complete when no more water is formed.
- Cool the reaction mixture to room temperature.
- Transfer the mixture to a separatory funnel and wash with water, followed by a saturated sodium bicarbonate solution to neutralize the acidic catalyst, and finally with brine.
- Separate the organic layer and dry it over anhydrous magnesium sulfate.
- Filter the drying agent and remove the solvent under reduced pressure using a rotary evaporator.
- Purify the crude **pentylcyclohexyl acetate** by vacuum distillation to obtain the final product.

Characterization of Pentylcyclohexyl Acetate

The structure and purity of the synthesized **pentylcyclohexyl acetate** can be confirmed using various spectroscopic techniques.

Table 1: Physicochemical Properties of **Pentylcyclohexyl Acetate**

Property	Value
CAS Number	85665-91-4[3]
Molecular Formula	C ₁₃ H ₂₄ O ₂ [3]
Molecular Weight	212.33 g/mol [3]
IUPAC Name	(1-pentylcyclohexyl) acetate[3]

Spectroscopic Data

While specific experimental spectra for **pentylcyclohexyl acetate** are not readily available in the searched literature, the expected spectral characteristics can be predicted based on the analysis of similar compounds such as tert-pentyl acetate, cyclohexyl acetate, and 4-tert-butylcyclohexyl acetate.[4][5][6][7][8][9][10][11]

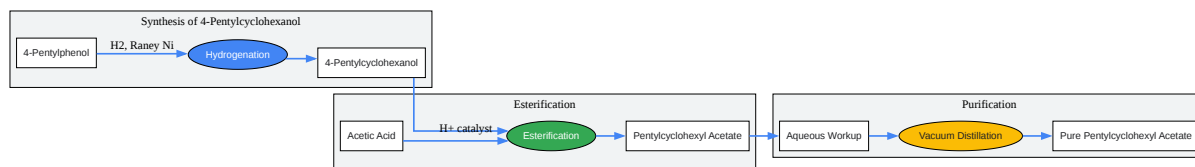
Table 2: Predicted Spectroscopic Data for **Pentylcyclohexyl Acetate**

Technique	Expected Key Signals
^1H NMR	* ~4.5-5.0 ppm (m, 1H): Proton on the carbon bearing the acetate group (CHOAc).

- ~2.0 ppm (s, 3H): Methyl protons of the acetate group (CH_3COO).
- ~0.8-1.8 ppm (m, 20H): Protons of the cyclohexyl ring and the pentyl chain. | | ^{13}C NMR | * ~170 ppm: Carbonyl carbon of the ester (C=O).
- ~75 ppm: Carbon of the cyclohexyl ring attached to the oxygen (CHOAc).
- ~20-40 ppm: Carbons of the cyclohexyl ring and the pentyl chain.
- ~21 ppm: Methyl carbon of the acetate group (CH_3COO). | | IR Spectroscopy | * ~1735 cm^{-1} : Strong C=O stretching vibration of the ester.
- ~1240 cm^{-1} : C-O stretching vibration of the ester.
- ~2850-2950 cm^{-1} : C-H stretching vibrations of the alkyl groups. | | Mass Spectrometry | * Molecular Ion (M^+): $m/z = 212$.
- Key Fragments: Loss of acetic acid (M-60) leading to a fragment at $m/z = 152$. Other fragments corresponding to the pentylcyclohexyl cation and further fragmentation of the alkyl chains. |

Visualizations

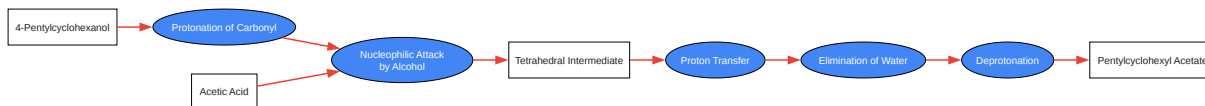
Diagram 1: Synthesis Workflow



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Caption: Synthesis workflow for **pentylcyclohexyl acetate**.

Diagram 2: Fischer Esterification Mechanism



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Caption: Mechanism of Fischer-Speier esterification.

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